

Application Note: Void Volume Determination Using Blue Dextran

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Compound of Interest

Compound Name: BLUE DEXTRAN

Cat. No.: B1168045

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Introduction

Size Exclusion Chromatography (SEC), also known as gel filtration, is a powerful technique used to separate molecules based on their hydrodynamic size.^{[1][2]} A critical parameter in SEC is the void volume (V_o), which represents the volume of the mobile phase in the interstitial space between the chromatography beads.^{[1][2]} The void volume is the elution volume for molecules that are completely excluded from the pores of the stationary phase.^{[3][4]} Determining this volume is essential for column qualification, performance verification, and the calibration of columns for molecular weight estimation.^{[5][6]}

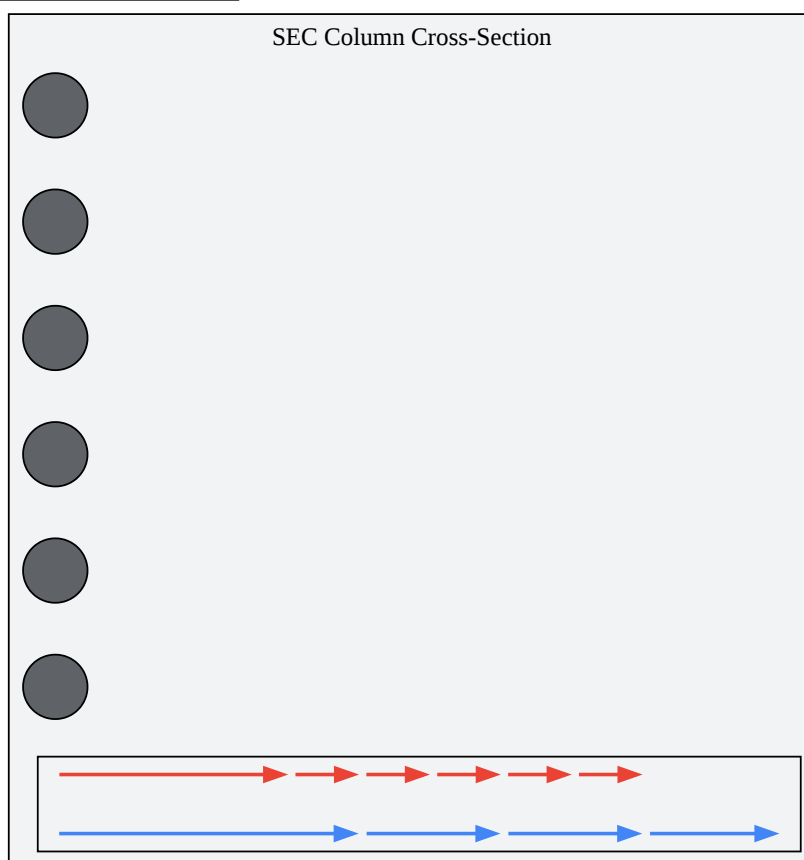
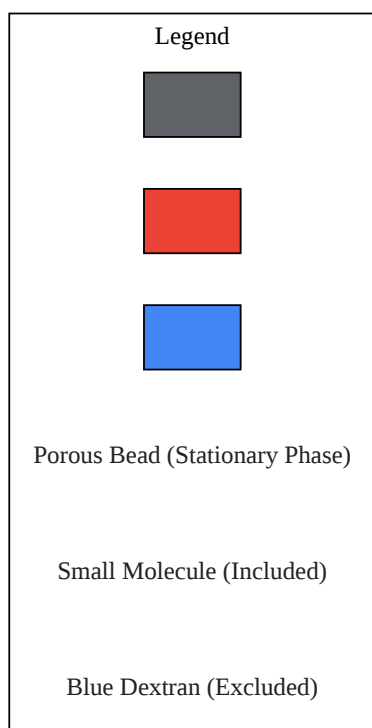
Blue Dextran, a high-molecular-weight polysaccharide covalently linked to a blue dye, is widely used as a marker for void volume determination.^{[5][7]} Its large size ensures it is excluded from the pores of most SEC media, and its chromophore allows for easy detection.^{[5][8]}

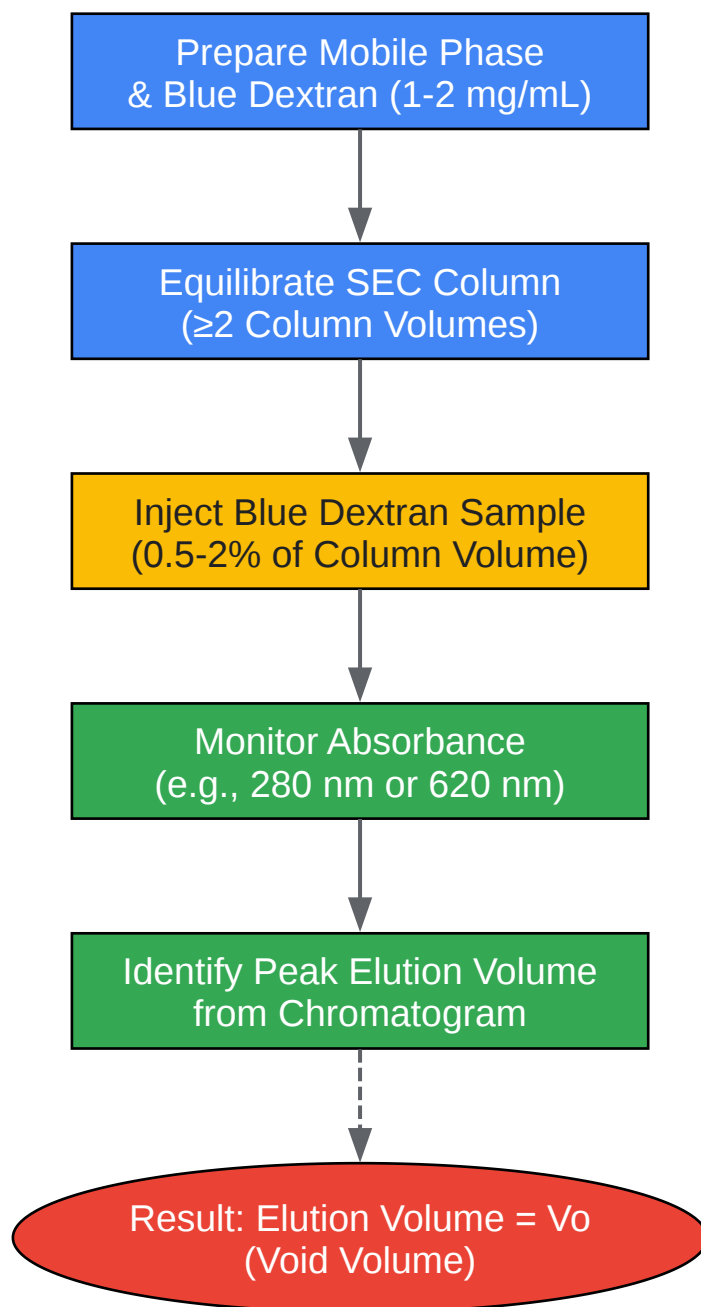
Principle

In SEC, the stationary phase consists of porous beads.^{[2][3]} When a sample passes through the column, smaller molecules can diffuse into these pores, increasing their path length and causing them to elute later.^{[1][2]} Conversely, large molecules that cannot enter the pores are restricted to the space between the beads (the void volume) and therefore travel a shorter path, eluting first.^{[1][9]}

Blue Dextran 2000, with an average molecular weight of approximately 2,000,000 Da, is significantly larger than the exclusion limit of most common SEC columns.[5][8] Consequently, it is completely excluded from the pores and its elution volume (V_e) is equal to the column's void volume (V_o).[10] By monitoring the elution of **Blue Dextran**, typically via UV absorbance, the void volume can be precisely determined.[5][10] This value serves as a fundamental parameter for calculating the partition coefficient (K_{av}) of other molecules and for creating calibration curves to estimate their molecular weights.[1][6]

Diagram: Principle of Size Exclusion Chromatography





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